

Technical Guide: Physicochemical and Biological Profile of 3-Isopropylpiperazine-2,5-dione

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Compound of Interest

Compound Name: **3-Isopropylpiperazine-2,5-dione**

Cat. No.: **B169332**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties, synthesis, and potential biological activities of **3-Isopropylpiperazine-2,5-dione**. The information is intended for researchers and professionals involved in drug discovery and development.

Core Physical Properties

3-Isopropylpiperazine-2,5-dione, also known as cyclo(Gly-Val), is a cyclic dipeptide. Its physical properties are crucial for its handling, formulation, and potential therapeutic applications. The (S)-enantiomer is a chiral building block used in the synthesis of D-amino acids via the "bis-lactim ether method".

Quantitative Data Summary

Property	Value	Source(s)
Melting Point	256-262 °C ((S)-enantiomer)	
Molecular Formula	C ₇ H ₁₂ N ₂ O ₂	
Molecular Weight	156.18 g/mol	
CAS Number	16944-60-8 ((S)-enantiomer)	

Experimental Protocols

Determination of Melting Point

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically signifies a high degree of purity, whereas a broad melting range often indicates the presence of impurities.

Principle: A small, finely powdered sample of the compound is heated at a controlled rate, and the temperature range over which the substance melts is observed and recorded.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Spatula
- Mortar and pestle (optional, for grinding crystals)

Procedure:

- **Sample Preparation:** A small amount of **3-Isopropylpiperazine-2,5-dione** is finely powdered. The open end of a capillary tube is pressed into the powder to pack a small amount of the sample into the sealed end. The tube is then tapped gently to ensure the sample is tightly packed to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The apparatus is heated at a steady and slow rate, typically 1-2 °C per minute, especially when approaching the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear

liquid is recorded as the end of the melting range.

- Reporting: The melting point is reported as a range of these two temperatures. For a pure compound, this range is typically narrow.

Synthesis of a Representative Piperazine-2,5-dione: Cyclo(L-Pro-L-Val) via Solid-Phase Synthesis

While a specific, detailed protocol for the solution-phase synthesis of **3-Isopropylpiperazine-2,5-dione** is not readily available in the searched literature, the following solid-phase peptide synthesis (SPPS) protocol for the closely related cyclo(L-Pro-L-Val) provides a representative and robust methodology for preparing cyclic dipeptides.[\[1\]](#)[\[2\]](#)

Principle: The linear dipeptide is assembled on a solid support (resin). Subsequent cleavage from the resin is designed to occur concomitantly with intramolecular cyclization to yield the desired diketopiperazine.

Materials:

- Fmoc-L-Val-Wang resin
- Fmoc-L-Pro-OH
- N,N'-Diisopropylcarbodiimide (DIC)
- Hydroxybenzotriazole (HOBr) or Oxyma Pure
- Piperidine
- N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Diisopropylethylamine (DIPEA)
- Solid-phase synthesis vessel

Procedure:

- Resin Swelling: Fmoc-L-Val-Wang resin is placed in a synthesis vessel and swollen in DMF for 30-60 minutes.
- Fmoc Deprotection of Valine: The resin is treated with a 20% solution of piperidine in DMF to remove the Fmoc protecting group from the valine residue. The resin is then washed thoroughly with DMF and DCM.
- Coupling of Proline: Fmoc-L-Pro-OH is pre-activated with DIC and HOBr (or Oxyma) and then added to the deprotected resin. The coupling reaction is allowed to proceed for 1-2 hours. The completion of the reaction is monitored using a Kaiser test.
- Fmoc Deprotection of Proline: The Fmoc group is removed from the newly added proline residue using 20% piperidine in DMF, followed by thorough washing.
- Cyclative Cleavage: The resin-bound linear dipeptide is treated with a solution of 10% DIPEA in DCM. This basic condition promotes the intramolecular cyclization and cleavage from the resin, releasing the crude cyclo(L-Pro-L-Val) into the solution. The reaction progress is monitored by HPLC.
- Purification: The collected filtrate containing the crude product is purified, typically by recrystallization or chromatography, to yield the pure cyclic dipeptide.

Biological Activity and Signaling Pathways

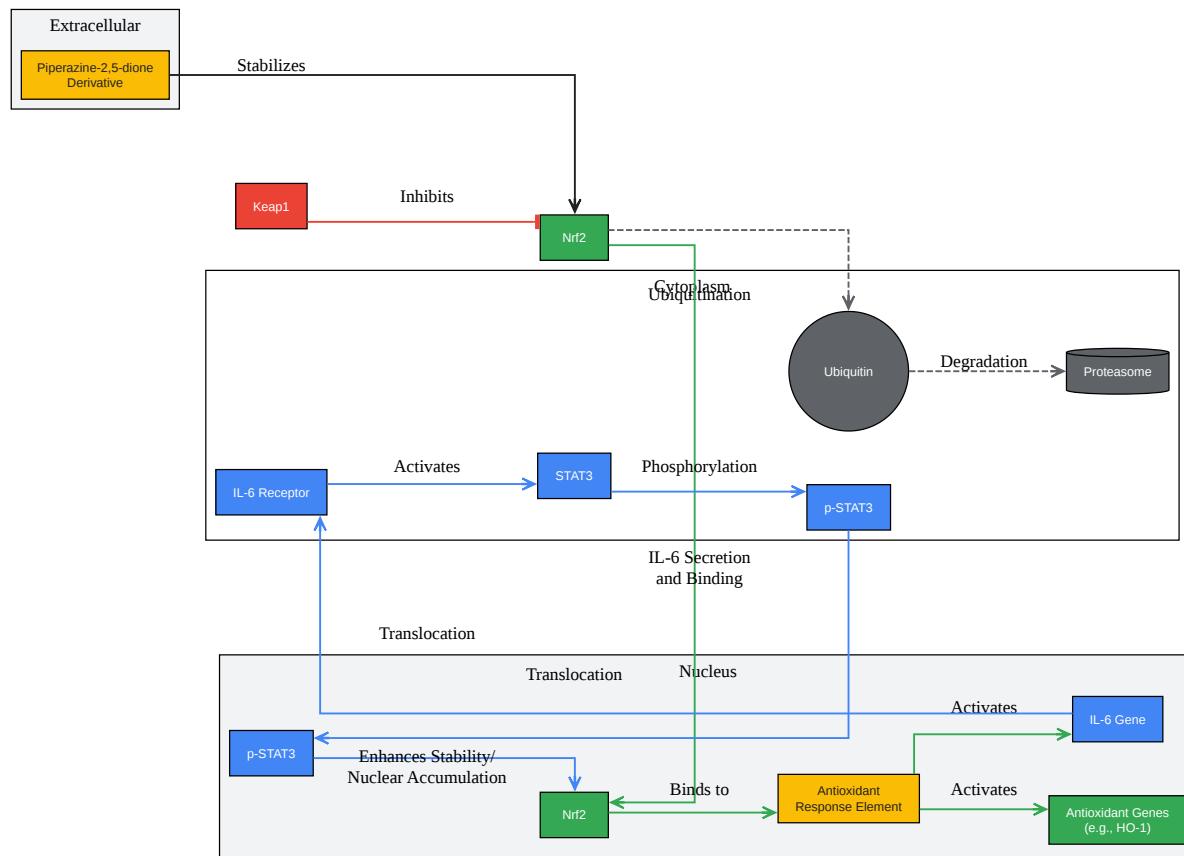
Piperazine-2,5-diones are a class of compounds known for a wide range of biological activities, including anti-inflammatory, antioxidant, and anticancer effects. Some derivatives have been shown to modulate specific signaling pathways.

Modulation of the IL-6/Nrf2 Signaling Pathway

Certain 1,4-disubstituted piperazine-2,5-dione derivatives have been identified as antioxidants that can protect against oxidative stress-induced cell injury. Their mechanism of action can involve the positive regulation of the Interleukin-6 (IL-6) / Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling loop.

Under conditions of oxidative stress, the transcription factor Nrf2 plays a crucial role in the cellular defense system by upregulating the expression of antioxidant genes. IL-6, a cytokine,

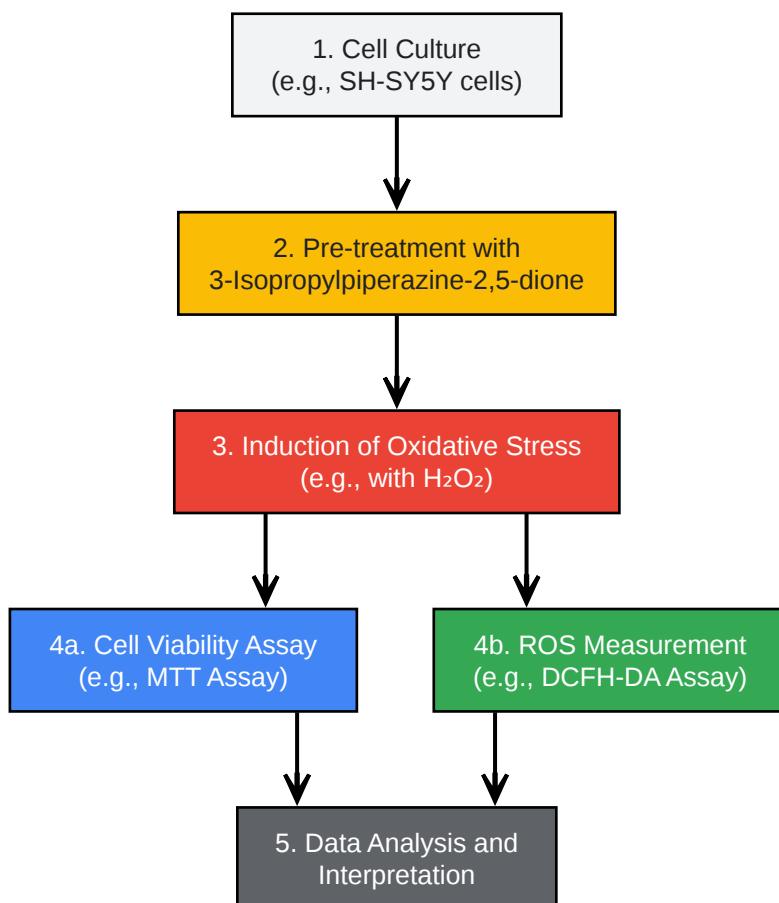
can in turn promote cell survival and has been shown to be involved in a positive feedback loop with Nrf2. Small molecule activators, such as certain piperazine-2,5-diones, can enhance this protective pathway.

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Caption: IL-6/Nrf2 positive feedback loop modulated by a piperazine-2,5-dione derivative.

Experimental Workflow for Assessing Antioxidant Activity

The following is a generalized workflow for evaluating the potential of a compound like **3-Isopropylpiperazine-2,5-dione** to mitigate oxidative stress in a cellular model.



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Caption: Workflow for evaluating the antioxidant activity of **3-Isopropylpiperazine-2,5-dione**.

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References

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